

# 2,3,4,7-Tetramethyloctane molecular formula and weight

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## Compound of Interest

Compound Name: 2,3,4,7-Tetramethyloctane

Cat. No.: B15455353

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## An In-depth Guide to the Molecular Properties of 2,3,4,7-Tetramethyloctane

This technical guide provides a detailed overview of the molecular formula and molecular weight of the branched-chain alkane, **2,3,4,7-tetramethyloctane**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

## Molecular Composition and Weight

**2,3,4,7-Tetramethyloctane** is a saturated hydrocarbon with the molecular formula  $C_{12}H_{26}$ .<sup>[1][2]</sup> Its molecular weight is derived from the sum of the atomic weights of its constituent atoms. The atomic weight of carbon is approximately 12.011 u, and the atomic weight of hydrogen is approximately 1.008 u.<sup>[3][4][5]</sup>

The molecular weight is calculated as follows:

$$(12 \times 12.011) + (26 \times 1.008) = 144.132 + 26.208 = 170.340 \text{ u}$$

The following table summarizes the key quantitative data for **2,3,4,7-tetramethyloctane**.

Parameter	Value
Molecular Formula	C <sub>12</sub> H <sub>26</sub>
Molar Mass	170.34 g/mol
Number of Carbon Atoms	12
Number of Hydrogen Atoms	26

## Experimental Protocols

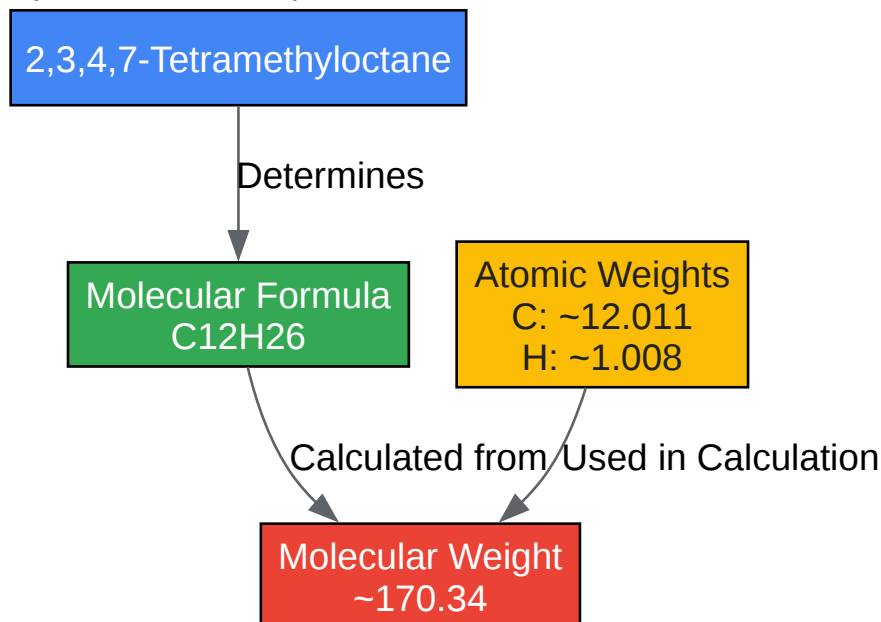
The determination of the molecular formula and weight of a compound like **2,3,4,7-tetramethyloctane** typically involves the following standard analytical techniques:

- **Mass Spectrometry (MS):** This is a primary technique for determining the molecular weight of a compound. In a typical workflow, the sample is first ionized, and the resulting ions are separated based on their mass-to-charge ratio. The peak with the highest mass-to-charge ratio in the mass spectrum generally corresponds to the molecular ion, providing a direct measurement of the molecular weight.
- **Elemental Analysis:** This method determines the percentage composition of each element in a compound. For a hydrocarbon like **2,3,4,7-tetramethyloctane**, combustion analysis is commonly employed. A weighed sample of the compound is burned in an excess of oxygen, and the resulting carbon dioxide and water are collected and weighed. From these masses, the percentages of carbon and hydrogen in the original sample can be calculated, which in turn allows for the determination of the empirical formula. The molecular formula can then be deduced by comparing the empirical formula weight with the molecular weight determined by mass spectrometry.

## Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its molecular properties.

## Relationship between Compound Name, Formula, and Molecular Weight



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## Compound Properties Flowchart

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## References

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